

Spectral Properties of Dodecyl Methyl Sulfoxide: A Technical Guide for Analytical Standards

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Compound of Interest

Compound Name: Dodecyl methyl sulfoxide

Cat. No.: B1580661

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Introduction

Dodecyl methyl sulfoxide (DDMSO), with the chemical formula $C_{13}H_{28}OS$, is a long-chain organosulfur compound. It has gained traction in synthetic chemistry as a high-boiling, odorless alternative to dimethyl sulfoxide (DMSO), particularly in oxidation reactions like the Swern and Corey-Kim oxidations.^{[1][2]} Its application as an analytical standard is primarily centered on its use as a high-purity reagent and in chromatographic methods where its physical properties are advantageous. This technical guide provides an in-depth overview of the spectral properties of DDMSO, offering a reference for its characterization and use in research and drug development.

While direct, comprehensive spectral data for **dodecyl methyl sulfoxide** is not readily available in the public domain, this guide compiles information on its precursor, dodecyl methyl sulfide, and the closely related dimethyl sulfoxide. This comparative data, coupled with generalized experimental protocols, provides a robust framework for the analytical characterization of DDMSO.

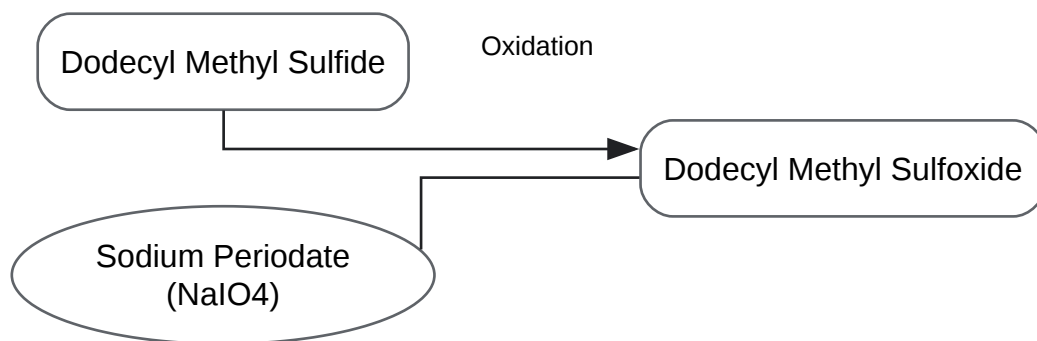
Physicochemical Properties

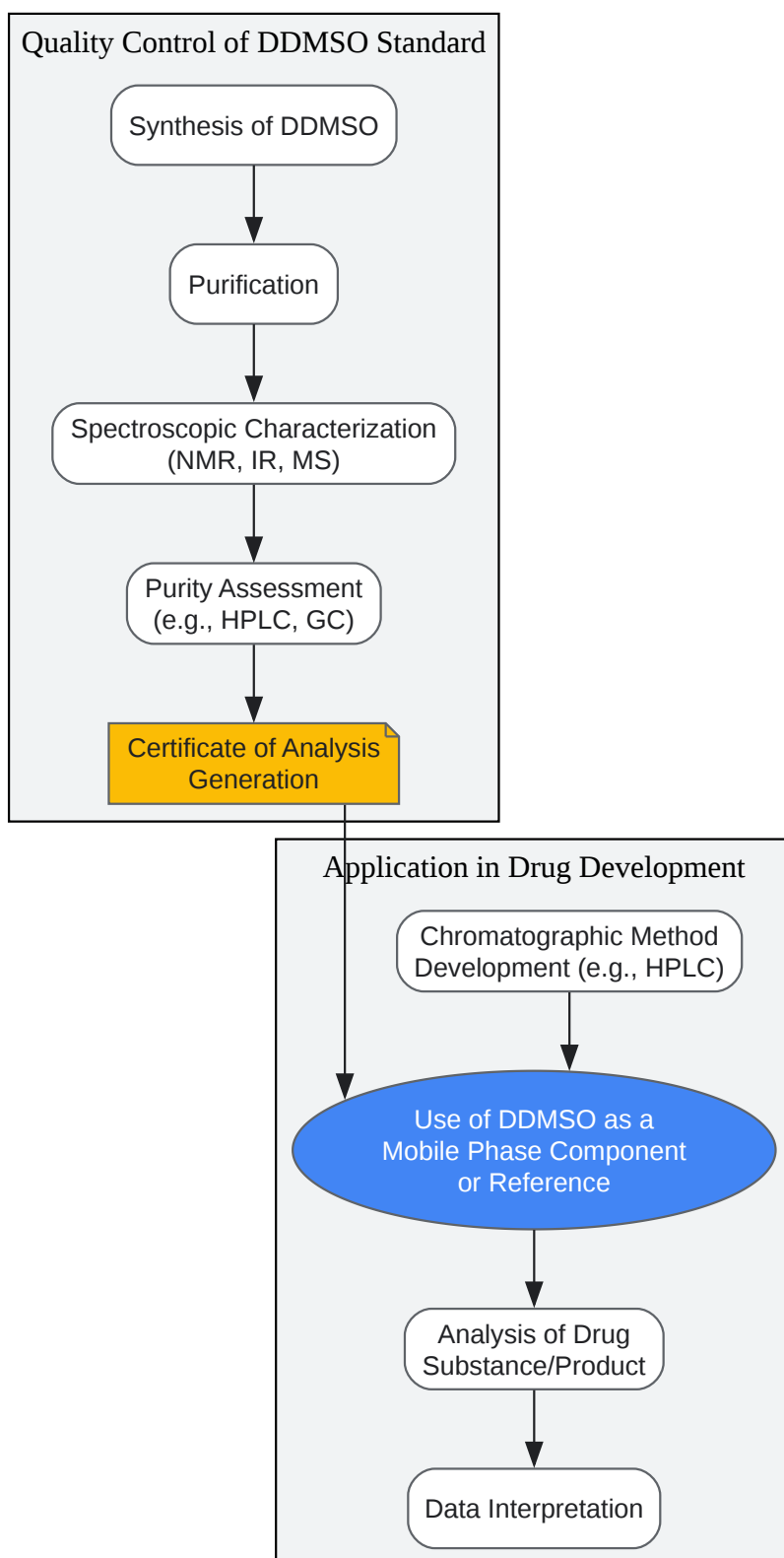
A summary of the key physicochemical properties of **dodecyl methyl sulfoxide** is presented below.

Property	Value	Reference(s)
CAS Number	3079-30-9	[3]
Molecular Formula	C ₁₃ H ₂₈ OS	
Molecular Weight	232.43 g/mol	
Melting Point	59-63 °C	[1]
Form	Solid	
SMILES String	CCCCCCCCCCCCS(C)=O	
InChI Key	CJPDBKNETSCHCH- UHFFFAOYSA-N	

Synthesis of Dodecyl Methyl Sulfoxide

Dodecyl methyl sulfoxide is typically synthesized by the oxidation of its precursor, dodecyl methyl sulfide.[1] A common method for this transformation is the use of sodium periodate.





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